AST5902 trimesylate solubility issues and solutions

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Compound of Interest

Compound Name: *AST5902 trimesylate*

Cat. No.: *B8143721*

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Technical Support Center: AST5902 Trimesylate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **AST5902 trimesylate**. Below you will find frequently asked questions, a troubleshooting guide, and detailed experimental protocols to ensure successful handling and application of this compound in your research.

Frequently Asked Questions (FAQs)

Q1: What is **AST5902 trimesylate** and its mechanism of action?

A1: **AST5902 trimesylate** is the primary active metabolite of Alflutinib (AST2818) and functions as an inhibitor of the Epidermal Growth Factor Receptor (EGFR).[1][2][3][4][5] By targeting EGFR, it disrupts downstream signaling pathways, such as the MAPK and PI3K/Akt pathways, which are crucial for cell growth, proliferation, and survival in cancer cells.

Q2: What are the recommended solvents for dissolving **AST5902 trimesylate**?

A2: **AST5902 trimesylate** exhibits good solubility in Dimethyl Sulfoxide (DMSO).[2][3][4][5][6] For in vivo experiments, specific formulations using a combination of solvents like DMSO,

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PEG300, Tween-80, and saline, or DMSO and SBE-β-CD in saline have been established.[1]

Q3: How should I prepare a stock solution of **AST5902 trimesylate**?

A3: To prepare a stock solution, it is recommended to use fresh, anhydrous DMSO.[5][6] For a 50 mg/mL stock solution, ultrasonic treatment may be necessary to achieve complete dissolution.[2][3] It is crucial to use newly opened DMSO as it is hygroscopic, and absorbed moisture can significantly reduce the solubility of the compound.[4][5][6]

Q4: What are the recommended storage conditions for **AST5902 trimesylate** powder and stock solutions?

A4: The powdered form of **AST5902 trimesylate** should be stored at 4°C, protected from moisture and light.[3][4] Once dissolved in a solvent, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 6 months or -20°C for up to 1 month.[1][2][3][4]

Solubility Data

The following table summarizes the known solubility of **AST5902 trimesylate** in various solvents and formulations.

Solvent/Formulation	Concentration	Observations
DMSO	50 mg/mL (59.32 mM)	Ultrasonic assistance may be required.[2][3][4]
Water	100 mg/mL	-
Ethanol	Insoluble	-[5][6]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (2.97 mM)	Clear solution.[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (2.97 mM)	Clear solution.[1]

Troubleshooting Guide

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Q5: I observed precipitation when diluting my DMSO stock solution of **AST5902 trimesylate** into aqueous cell culture media. What should I do?

A5: This is a common issue for compounds with low aqueous solubility. Here are a few steps you can take:

- Decrease the final DMSO concentration: Aim for a final DMSO concentration of 0.5% or lower in your cell culture medium, as higher concentrations can be toxic to cells and promote precipitation.
- Stepwise Dilution: Instead of a direct large dilution, try a serial dilution approach.
- Increase Mixing: Add the stock solution dropwise to the aqueous medium while gently vortexing or stirring.
- Pre-warm the Medium: Ensure your cell culture medium is pre-warmed to 37°C before adding the compound.
- Use a Formulation: For in vivo studies or challenging in vitro systems, consider using a pre-formulated vehicle as described in the solubility table.

Q6: My **AST5902 trimesylate** powder is not dissolving completely in DMSO, even with vortexing. What are the next steps?

A6: If you are experiencing difficulty dissolving the compound, you can try the following:

- Sonication: Use an ultrasonic bath to aid dissolution.[2][3]
- Gentle Heating: Gently warm the solution to 37°C.[2] Be cautious with heating as it may degrade the compound.
- Fresh DMSO: Ensure you are using anhydrous DMSO, as moisture can significantly hinder solubility.[5][6]

Q7: Can I filter-sterilize my **AST5902 trimesylate** stock solution?

A7: While filter sterilization is a common practice, it is generally not recommended if you observe any particulate matter, as this may indicate that the compound is not fully dissolved.

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Filtering an unsaturated solution may lead to a lower effective concentration of the drug. It is preferable to ensure complete dissolution before considering filtration.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Accurately weigh the required amount of **AST5902 trimesylate** powder. The molecular weight is 842.88 g/mol .
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.
- Vortex the solution thoroughly.
- If necessary, place the vial in an ultrasonic bath for 5-10 minutes or gently warm to 37°C until the solid is completely dissolved.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Protocol 2: Preparation of an In Vivo Formulation (PEG300/Tween-80)

- Prepare a concentrated stock solution of **AST5902 trimesylate** in DMSO (e.g., 25 mg/mL).
- To prepare a 1 mL working solution, add 100 µL of the 25 mg/mL DMSO stock solution to 400 µL of PEG300.
- Mix the solution until it is homogeneous.
- Add 50 µL of Tween-80 to the mixture and mix thoroughly.
- Add 450 µL of saline to the solution to bring the final volume to 1 mL.
- Ensure the final solution is clear before administration.

Visualizations

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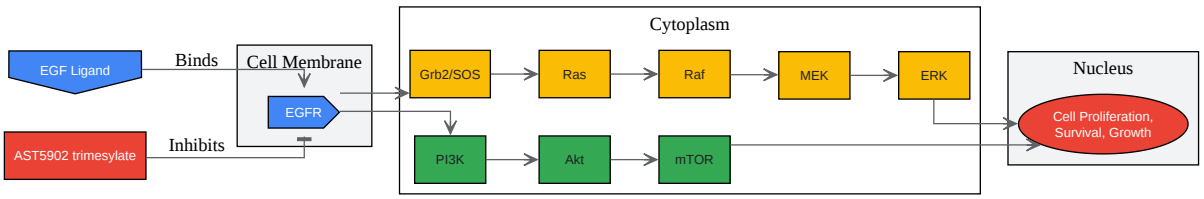

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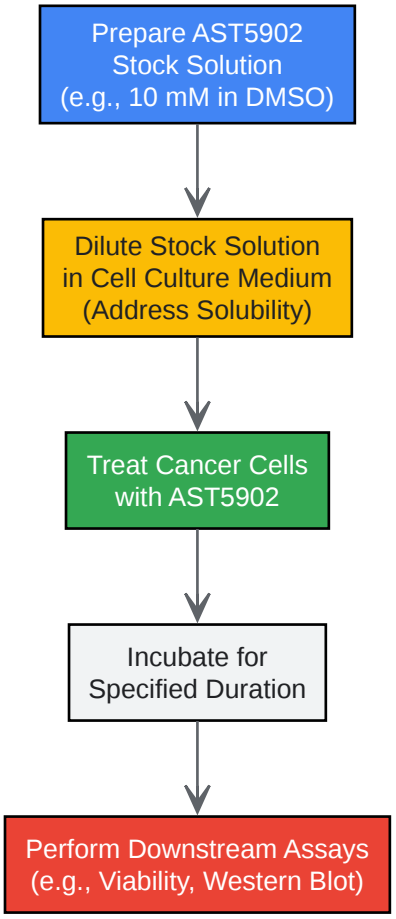
Caption: EGFR Signaling Pathway Inhibition by **AST5902 trimesylate**.



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Caption: In Vitro Experimental Workflow for **AST5902 trimesylate**.

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